

Application Notes and Protocols for AZD1480 in Mice Xenograft Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1R)-AZD-1480

Cat. No.: B12373945

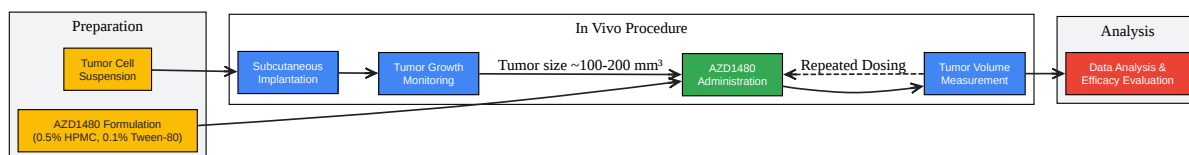
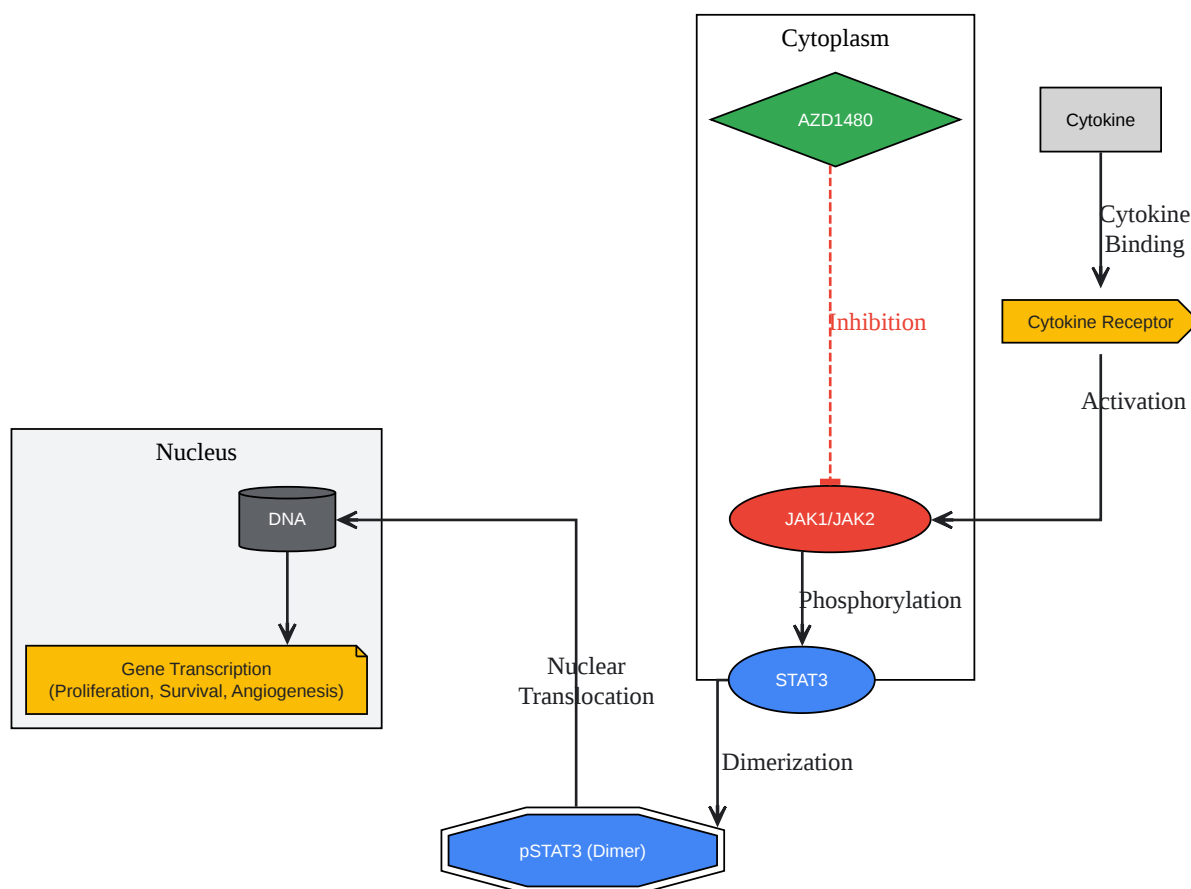
[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the recommended use of AZD1480, a potent JAK1/2 inhibitor, in preclinical mice xenograft studies. The information compiled is based on various published research articles and is intended to guide the design and execution of in vivo efficacy studies.

Mechanism of Action

AZD1480 is an ATP-competitive inhibitor of Janus kinases 1 and 2 (JAK1 and JAK2).[1] Inhibition of these kinases blocks the JAK/STAT signaling pathway, particularly the phosphorylation and activation of Signal Transducer and Activator of Transcription 3 (STAT3). [1][2] Constitutive activation of the JAK/STAT pathway is a hallmark of various cancers, promoting cell proliferation, survival, and angiogenesis.[3] By inhibiting this pathway, AZD1480 can suppress tumor growth and induce apoptosis.[3][4]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Facebook [cancer.gov]
- 2. AZD1480, a JAK inhibitor, inhibits cell growth and survival of colorectal cancer via modulating the JAK2/STAT3 signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Inhibition of STAT3 with orally active JAK inhibitor, AZD1480, decreases tumor growth in Neuroblastoma and Pediatric Sarcomas In vitro and In vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 4. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for AZD1480 in Mice Xenograft Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12373945#recommended-azd1480-dosage-for-mice-xenograft-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com